

# Hazards and safety precautions for Potassium 4-bromobenzenesulfonate

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## Compound of Interest

Compound Name: Potassium 4-bromobenzenesulfonate

Cat. No.: B1343616

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## An In-depth Technical Guide on the Hazards and Safety Precautions for Potassium 4-bromobenzenesulfonate

This technical guide is intended for researchers, scientists, and drug development professionals, providing comprehensive information on the hazards and safety precautions associated with **Potassium 4-bromobenzenesulfonate**. It is crucial to note that the chemical, physical, and toxicological properties of this substance have not been thoroughly investigated. [1] Therefore, adherence to strict safety protocols is imperative when handling this compound.

## Chemical and Physical Properties

The fundamental properties of **Potassium 4-bromobenzenesulfonate** are summarized below.

Property	Data
Synonyms	4-Bromo-benzenesulfonic acid potassium salt[1][2][3]
CAS Number	66788-58-7[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrKO <sub>3</sub> S[1][2][4]
Molecular Weight	275.16 g/mol [1][2][3]

## Hazard Identification and Classification

While a comprehensive hazard profile is not available, the existing data suggests the following potential hazards.

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[\[1\]](#)
- Skin Contact: May be harmful if absorbed through the skin.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[\[1\]](#)

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Avoid the formation of dust.[\[1\]](#)
- Avoid breathing dust, vapors, mist, or gas.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Wash hands before breaks and at the end of the workday.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.

- Keep containers tightly closed.
- Store away from incompatible materials.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Potassium 4-bromobenzenesulfonate**.

Protection Type	Recommendations
Eye/Face Protection	Use safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment. <a href="#">[1]</a>
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Wash and dry hands. <a href="#">[1]</a>
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. <a href="#">[1]</a>

## First Aid Measures

In case of exposure, follow these first aid protocols and seek medical attention.

Exposure Route	First Aid Protocol
Inhalation	Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician. <a href="#">[1]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician. <a href="#">[1]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician. <a href="#">[1]</a>
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[1]</a>

## Accidental Release and Fire-Fighting Measures

### Accidental Release:

- Use personal protective equipment.[\[1\]](#)
- Evacuate personnel to safe areas.[\[1\]](#)
- Avoid dust formation and breathing dust.[\[1\]](#)
- Sweep up and shovel the material without creating dust.[\[1\]](#)
- Place in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the product from entering drains.[\[1\]](#)

### Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Special Hazards: No specific data available.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, sulfur oxides, hydrogen bromide gas, and potassium oxides.

## Toxicological Information

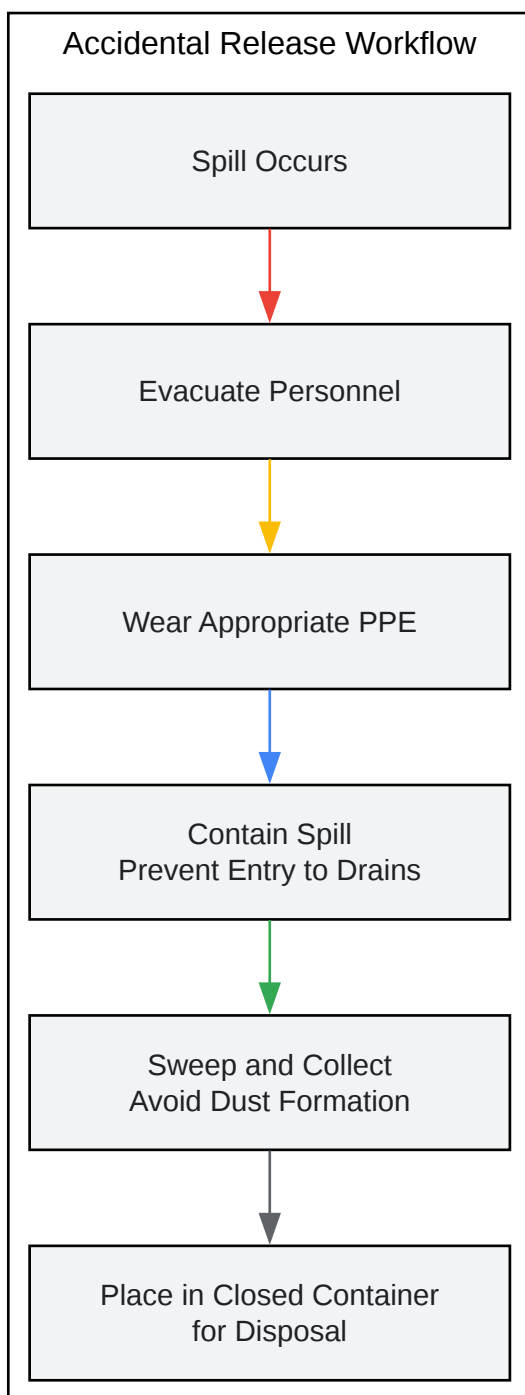
The toxicological properties of **Potassium 4-bromobenzenesulfonate** have not been thoroughly investigated.[\[1\]](#) No quantitative toxicity data (e.g., LD50, LC50) is available from the provided search results.

## Experimental Protocols

Detailed experimental protocols for key toxicological or safety assessments of **Potassium 4-bromobenzenesulfonate** are not available in the public domain based on the conducted searches.

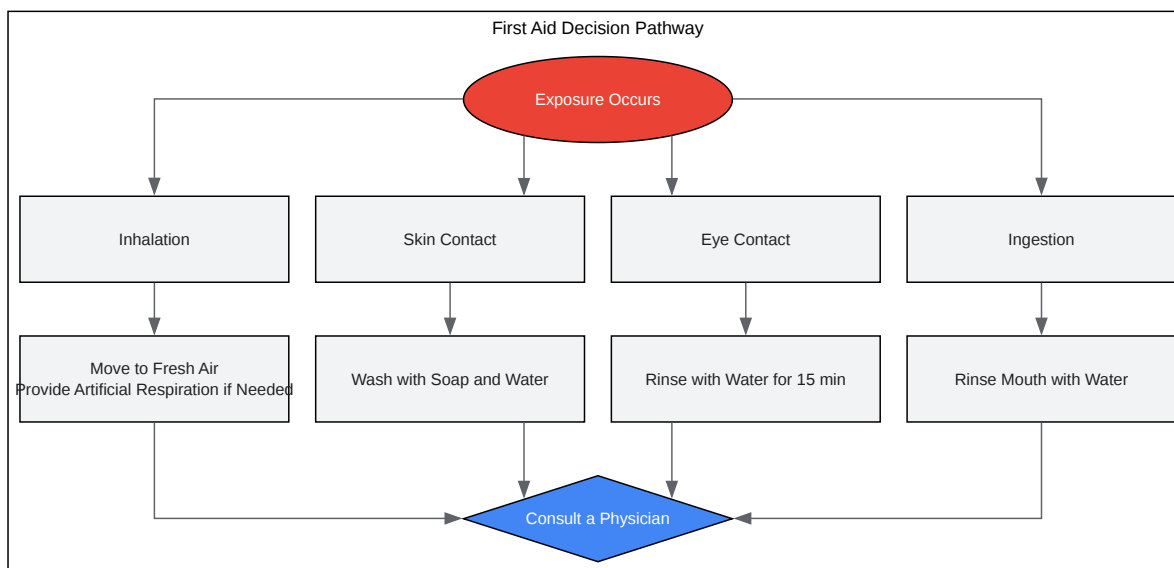
## Visual Diagrams

The following diagrams illustrate key safety workflows.



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Caption: Workflow for handling an accidental spill.



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Caption: First aid procedures following exposure.

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